

The Hydrolysis Kinetics of Monoethyl Pimelate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Monoethyl pimelate

Cat. No.: B1582420

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Introduction

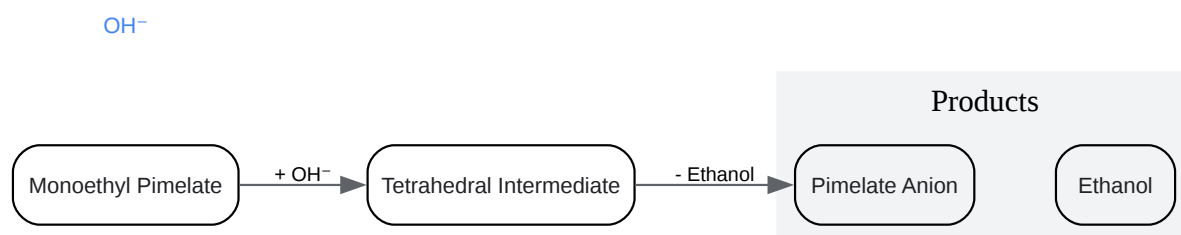
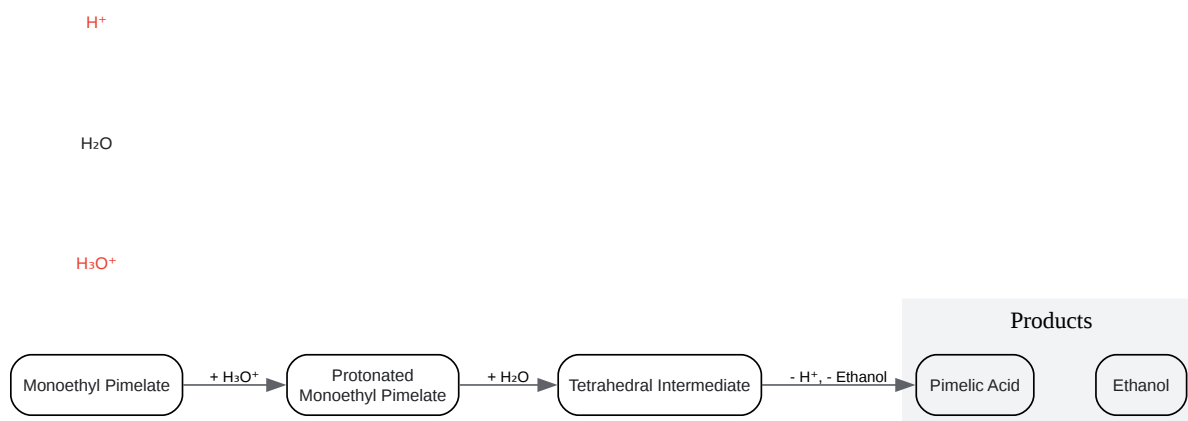
Monoethyl pimelate, a monoester of the dicarboxylic acid pimelic acid, serves as a key structural motif in various chemical syntheses and has potential applications in drug delivery systems as a prodrug moiety. Understanding the kinetics of its hydrolysis—the process by which the ester bond is cleaved to yield pimelic acid and ethanol—is paramount for predicting its stability, bioavailability, and degradation pathways in physiological and environmental systems. This technical guide provides a comprehensive overview of the expected hydrolysis kinetics of **monoethyl pimelate**, detailing the underlying reaction mechanisms and providing standardized experimental protocols for their investigation. While specific experimental data for **monoethyl pimelate** is not readily available in the public domain, this document extrapolates from the well-established principles of ester hydrolysis to offer a predictive framework for researchers, scientists, and drug development professionals.

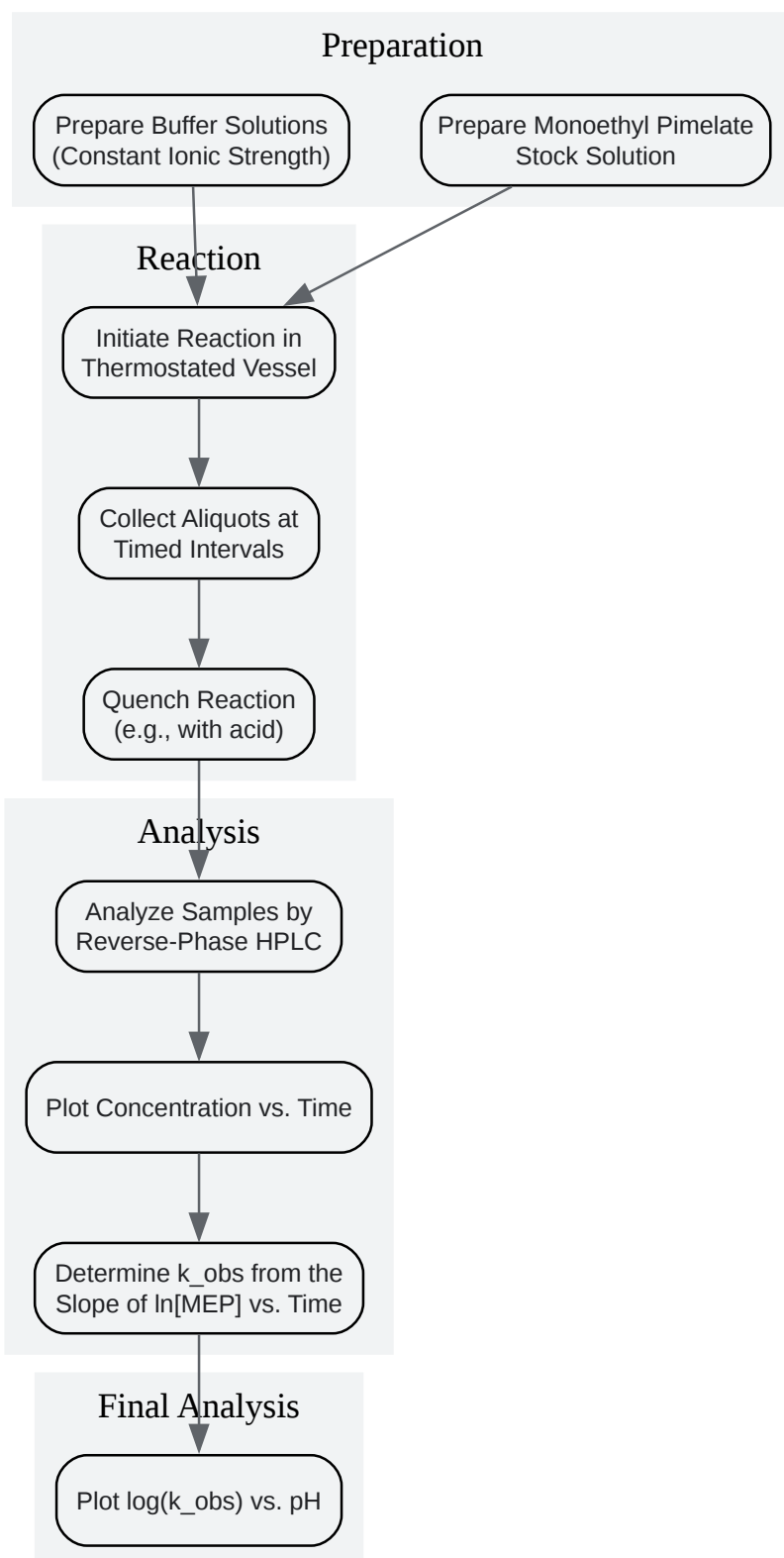
Mechanisms of Ester Hydrolysis

The hydrolysis of esters like **monoethyl pimelate** can proceed through several mechanisms, primarily categorized as acid-catalyzed, base-catalyzed (saponification), and neutral (uncatalyzed) hydrolysis. The dominant pathway is highly dependent on the pH of the surrounding medium.

Acid-Catalyzed Hydrolysis

Under acidic conditions, the hydrolysis of **monoethyl pimelate** is a reversible process. The reaction is initiated by the protonation of the carbonyl oxygen, which increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by water.^{[1][2]} This mechanism is generally considered to follow second-order kinetics, being first-order with respect to both the ester and the hydronium ion concentration.^[3]





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References

- 1. Ester Hydrolysis: Acid and Base-Catalyzed Mechanism - Chemistry Steps [chemistrysteps.com]
- 2. science-blogs.ucoz.com [science-blogs.ucoz.com]
- 3. researchgate.net [researchgate.net]
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